

Enhancing the selectivity of Lancotrione in mixed weed populations

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Compound of Interest

Compound Name: *Lancotrione*

Cat. No.: *B608446*

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Technical Support Center: Enhancing Lancotrione Selectivity

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Lancotrione**. Our aim is to help you enhance the selectivity of this herbicide in mixed weed populations during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Lancotrione** and how does it work?

Lancotrione is a selective herbicide belonging to the triketone class of 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitors.^{[1][2]} Its primary use is for the control of grassy and broadleaf weeds in rice cultivation.^{[1][2]} The mode of action involves the inhibition of the HPPD enzyme, which is crucial in the plant's tyrosine catabolism pathway.^{[1][3]} By blocking this enzyme, **Lancotrione** prevents the formation of homogentisic acid, a precursor for essential molecules like plastoquinone and tocopherols (Vitamin E).^{[1][4]} The depletion of plastoquinone disrupts carotenoid biosynthesis, leading to the destruction of chlorophyll and resulting in the characteristic bleaching or whitening of susceptible weeds.^{[1][3]}

Q2: What are the typical symptoms of **Lancotrione** injury on susceptible weeds?

Susceptible weeds treated with **Lancotrione** will typically exhibit bleaching or whitening of the foliage, starting with the new growth. This is a direct result of chlorophyll degradation due to the lack of carotenoid protection.^{[1][3]} Stunting of growth is also a common symptom. These symptoms usually become visible within a few days to a week after application, depending on environmental conditions and the weed's growth rate.

Q3: Why is **Lancotrione** selective for rice?

The selectivity of **Lancotrione** in rice is primarily due to differential metabolism. Rice plants can rapidly metabolize **Lancotrione** into non-toxic compounds, a process that is much slower in susceptible weed species.^{[5][6]} This rapid detoxification prevents the herbicide from accumulating to phytotoxic levels in the crop.

Q4: Can I tank-mix **Lancotrione** with other herbicides?

Yes, tank-mixing **Lancotrione** with other herbicides can be an effective strategy to broaden the weed control spectrum and manage herbicide resistance.^{[7][8]} However, it is crucial to be aware of potential antagonism or synergism between the mixed products.^{[9][10]} Antagonism can reduce the efficacy of one or both herbicides, while synergism might enhance weed control but could also increase the risk of crop injury. Always perform a jar test to check for physical compatibility before mixing in the spray tank.^{[11][12]}

Troubleshooting Guide

Problem 1: Poor weed control despite **Lancotrione** application.

Possible Cause	Troubleshooting Steps
Weed Resistance	Confirm if the targeted weed species has known resistance to HPPD inhibitors.[7][8] Consider rotating or tank-mixing with a herbicide that has a different mode of action.
Application Timing	Lancotrione is most effective on small, actively growing weeds. Applications to larger, more mature weeds may result in reduced efficacy.[8]
Incorrect Application Rate	Ensure that the application rate is appropriate for the target weed species and their growth stage. Using rates that are too low can lead to poor control.[8]
Environmental Conditions	Factors such as high temperatures, drought, or excessive rainfall after application can negatively impact herbicide uptake and performance.[13]
Improper Adjuvant Use	The absence or use of an incorrect adjuvant can lead to poor spray retention and absorption by the weeds.[14][15]
Soil Organic Matter	For soil-applied herbicides, high organic matter content can bind the herbicide, reducing its availability for weed uptake.[2][10][16][17][18]

Problem 2: Observed crop injury (phytotoxicity) in rice after **Lancotrione** application.

Possible Cause	Troubleshooting Steps
Incorrect Application Rate	Applying Lancotrione at rates higher than recommended can overwhelm the rice plant's metabolic detoxification capacity, leading to injury.[19]
Sensitive Rice Variety	Some rice varieties may be more sensitive to Lancotrione than others.[19] If possible, test on a small scale before treating a large area.
Environmental Stress	Rice plants under stress from factors like extreme temperatures, waterlogging, or nutrient deficiencies may be more susceptible to herbicide injury.
Tank-Mix Antagonism/Synergism	Certain tank-mix partners can increase the phytotoxicity of Lancotrione to rice. Always consult compatibility charts and conduct a jar test.[12][20][21][22]
Adjuvant Effects	Some adjuvants, particularly oil-based ones, can enhance herbicide uptake in both weeds and crops, potentially leading to crop injury under certain conditions.[14][23]
Application at a Sensitive Growth Stage	Applying herbicides at sensitive growth stages of the crop can increase the risk of phytotoxicity.[19]

Experimental Protocols

Protocol 1: Dose-Response Assay to Determine **Lancotrione** Efficacy

This protocol is designed to determine the effective dose of **Lancotrione** required to control specific weed species.

- Plant Material: Grow the target weed species (e.g., *Echinochloa crus-galli*, *Scirpus juncoides*) and a tolerant rice variety in separate pots under controlled greenhouse

conditions.

- **Herbicide Application:** Prepare a series of **Lancotrione** concentrations. A typical dose-response experiment would include an untreated control and at least 5-7 herbicide concentrations, including the recommended field rate, as well as rates above and below it.
- **Treatment:** Apply the different **Lancotrione** doses to the weeds and rice at the 2-3 leaf stage using a laboratory spray chamber to ensure uniform application.
- **Data Collection:** At 7, 14, and 21 days after treatment (DAT), visually assess weed control and crop injury using a 0-100% scale (0 = no effect, 100 = complete kill/necrosis). Also, harvest the above-ground biomass of both weeds and rice, and record the fresh and dry weights.
- **Data Analysis:** Use the collected data to generate dose-response curves and calculate the GR50 (the herbicide rate that causes a 50% reduction in plant growth) for each weed species and the rice variety.[\[13\]](#)[\[24\]](#)[\[25\]](#)

Protocol 2: Assessing **Lancotrione** Selectivity in Different Rice Varieties

This protocol helps to evaluate the tolerance of various rice cultivars to **Lancotrione**.

- **Plant Material:** Grow several rice varieties of interest in pots in a greenhouse.
- **Herbicide Application:** Apply **Lancotrione** at the recommended field rate (1X) and twice the recommended rate (2X) to the rice plants at the 2-3 leaf stage. Include an untreated control for each variety.
- **Data Collection:**
 - **Visual Phytotoxicity Assessment:** At 3, 7, 14, and 21 DAT, visually rate the phytotoxicity symptoms (stunting, chlorosis, necrosis) on a scale of 0-10 (0 = no injury, 10 = plant death).[\[9\]](#)
 - **Physiological Measurements:** At 7 and 14 DAT, measure physiological parameters such as chlorophyll content and chlorophyll fluorescence to quantify the impact on photosynthesis.

- Biomass Measurement: At 21 DAT, harvest the shoots and roots, and measure their fresh and dry weights.
- Data Analysis: Compare the visual injury ratings, physiological data, and biomass measurements between the treated and untreated plants for each rice variety to determine their relative tolerance to **Lancotrione**.

Quantitative Data Summary

Table 1: Hypothetical Dose-Response of **Lancotrione** on Key Weeds and Rice

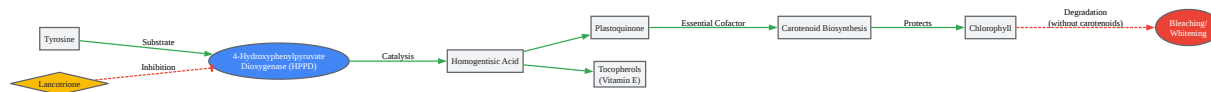
Weed/Crop Species	GR50 (g a.i./ha)
Echinochloa crus-galli (Barnyardgrass)	35
Scirpus juncoides (Japanese bulrush)	25
Oryza sativa (Rice - tolerant variety)	> 200

Note: This table presents hypothetical data for illustrative purposes. Actual GR50 values should be determined experimentally.

Table 2: Example of a Visual Phytotoxicity Rating Scale for Rice

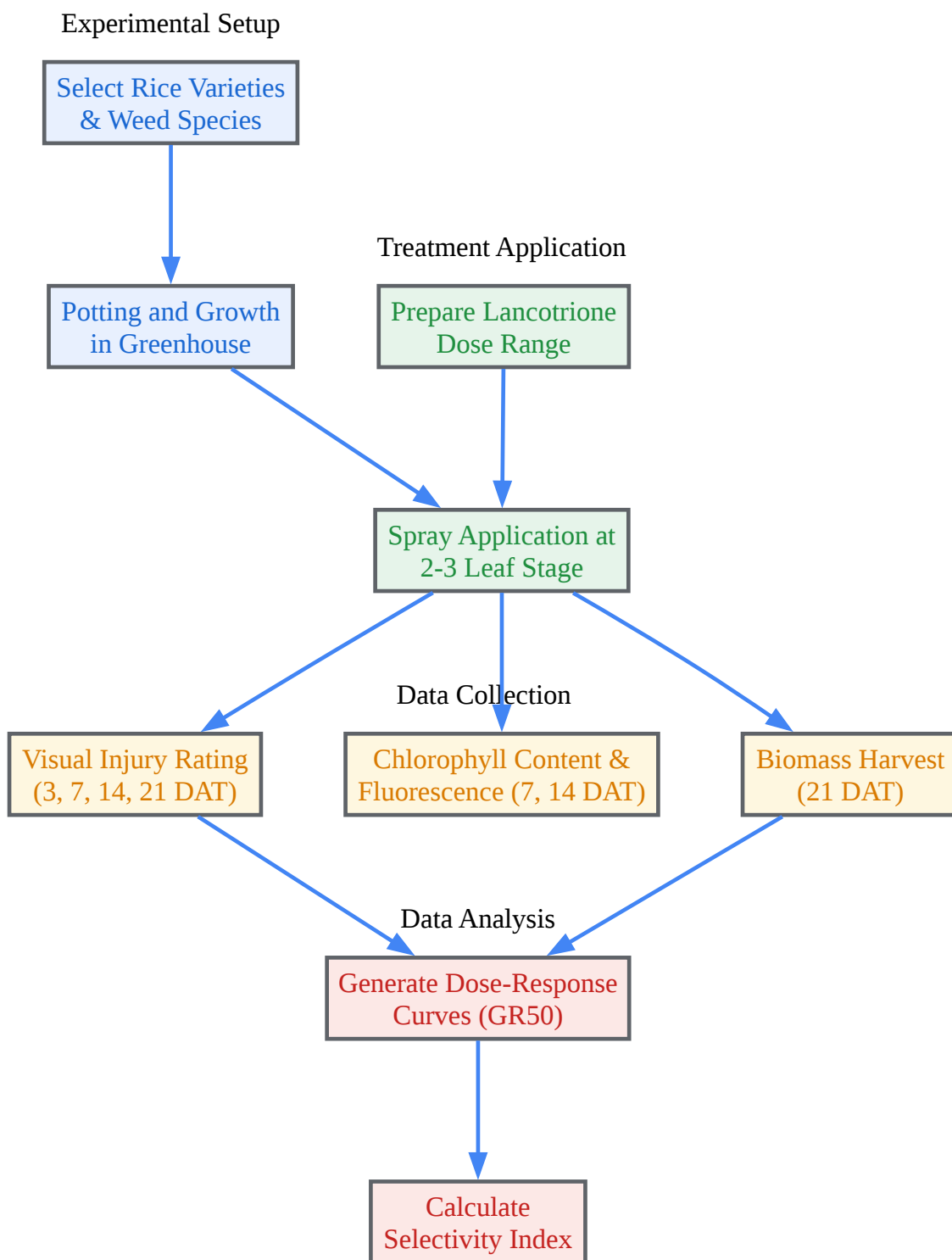
Rating	% Injury	Description
0	0	No visible effect
1	1-10	Slight stunting or discoloration
2	11-20	Mild stunting and/or chlorosis
3	21-30	Moderate stunting, noticeable chlorosis
4	31-40	Significant stunting, chlorosis, some necrosis
5	41-50	Severe stunting, widespread chlorosis and necrosis
...
10	100	Plant death

Visualizations



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Caption: Mechanism of action of **Lancotrione** via HPPD inhibition.



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Caption: Workflow for assessing **Lancotrione** selectivity and efficacy.

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References

- 1. 4-Hydroxyphenylpyruvate dioxygenase inhibitor - Wikipedia [en.wikipedia.org]
- 2. edepot.wur.nl [edepot.wur.nl]
- 3. farmprogress.com [farmprogress.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Metabolism-Based Herbicide Resistance and Cross-Resistance in Crop Weeds: A Threat to Herbicide Sustainability and Global Crop Production - PMC [pmc.ncbi.nlm.nih.gov]
- 7. HPPD Inhibitor Herbicides & Growing Weed Resistance — BASF [agriculture.basf.us]
- 8. hracglobal.com [hracglobal.com]
- 9. pp1.eppo.int [pp1.eppo.int]
- 10. Effect of Organic Matter on the Behavior and Control Effectiveness of Herbicides in Soil - Advances in Weed Science [awsjournal.org]
- 11. bioworksinc.com [bioworksinc.com]
- 12. Tank mix compatibility – Sprayers 101 [sprayers101.com]
- 13. cabidigitallibrary.org [cabidigitallibrary.org]
- 14. Crop Protection Network [cropprotectionnetwork.org]
- 15. ipcm.wisc.edu [ipcm.wisc.edu]
- 16. scielo.br [scielo.br]
- 17. ars.usda.gov [ars.usda.gov]
- 18. The Influence of Selected Herbicides on Soil Organic Matter: Determining the Sustainable Development of Agroecosystems [mdpi.com]
- 19. Herbicide selectivity sprayed at different upland rice growth stages - Advances in Weed Science [awsjournal.org]

- 20. irp.cdn-website.com [irp.cdn-website.com]
- 21. organicmicrobes.com [organicmicrobes.com]
- 22. locusag.com [locusag.com]
- 23. researchgate.net [researchgate.net]
- 24. isws.org.in [isws.org.in]
- 25. Archives dose-response curve - Advances in Weed Science [awsjournal.org]
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